

An In-Depth Technical Guide to 11 β -Hydroxytestosterone: Structure, Properties, and Clinical Significance

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 11 β -Hydroxytestosterone

CAS No.: 1816-85-9

Cat. No.: B1222036

[Get Quote](#)

Introduction

For decades, the landscape of human androgen biology was dominated by testosterone and its potent metabolite, 5 α -dihydrotestosterone (DHT). However, recent advancements in analytical chemistry, particularly mass spectrometry, have illuminated a parallel and clinically significant pathway of androgen synthesis originating from the adrenal glands. Central to this pathway is 11 β -hydroxytestosterone (11OHT), an adrenal-derived C19 steroid.^{[1][2]} While possessing weak intrinsic androgenic activity itself, 11OHT serves as a critical precursor to a family of potent "11-oxygenated" androgens, including 11-ketotestosterone (11KT) and 11-ketodihydrotestosterone (11KDHT).^{[3][4][5]}

This guide provides a comprehensive technical overview of 11 β -hydroxytestosterone, designed for researchers, clinicians, and drug development professionals. We will delve into its chemical architecture, explore its biosynthetic and metabolic pathways, and synthesize the current understanding of its physiological roles and clinical implications in conditions ranging from

polycystic ovary syndrome (PCOS) and congenital adrenal hyperplasia (CAH) to castration-resistant prostate cancer (CRPC).[3][6]

Chemical Identity and Physicochemical Properties

11 β -Hydroxytestosterone is an androstanoïd steroid, structurally analogous to testosterone, with the defining feature of an additional hydroxyl group at the 11 β position on the steroid C-ring.[7] This modification profoundly influences its interaction with the androgen receptor and its metabolic fate.

1.1. Chemical Structure

The systematic IUPAC name for 11 β -hydroxytestosterone is (8S,9S,10R,11S,13S,14S,17S)-11,17-dihydroxy-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one.[3] Its structure is characterized by:

- A four-ring steroid nucleus (cyclopenta[a]phenanthrene).
- A ketone group at the C-3 position.
- A double bond between C-4 and C-5 (a Δ^4 steroid).
- A hydroxyl group in the β -orientation at C-17, essential for androgenic activity.
- A defining hydroxyl group in the β -orientation at C-11.

Caption: Chemical structure of 11 β -Hydroxytestosterone.

1.2. Physicochemical Data Summary

The introduction of the polar 11 β -hydroxyl group increases the water solubility of the molecule compared to testosterone. It remains more soluble in organic solvents such as ethanol.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₈ O ₃	[3][7]
Molecular Weight	304.42 g/mol	[3]
CAS Number	1816-85-9	[3]
Appearance	White to off-white solid	N/A
Solubility	Moderately soluble in water; soluble in ethanol	[3]

Biosynthesis and Metabolism: The Adrenal Androgen Pathway

11 β -Hydroxytestosterone is a key intermediate in the 11-oxygenated androgen pathway, which begins in the adrenal glands and continues in peripheral tissues.

2.1. Adrenal Biosynthesis

The synthesis of 11OHT occurs almost exclusively in the adrenal cortex, specifically within the zona reticularis and zona fasciculata.[3][8] The process is regulated by adrenocorticotrophic hormone (ACTH).[3]

- Precursor: Testosterone (T) or Androstenedione (A4).
- Key Enzyme: Cytochrome P450 11 β -hydroxylase (CYP11B1).[3][4][9]
- Reaction: CYP11B1 catalyzes the hydroxylation of testosterone at the 11 β -position to form 11 β -hydroxytestosterone.[3][4] The same enzyme can also convert androstenedione to 11 β -hydroxyandrostenedione (11OHA4).[4]



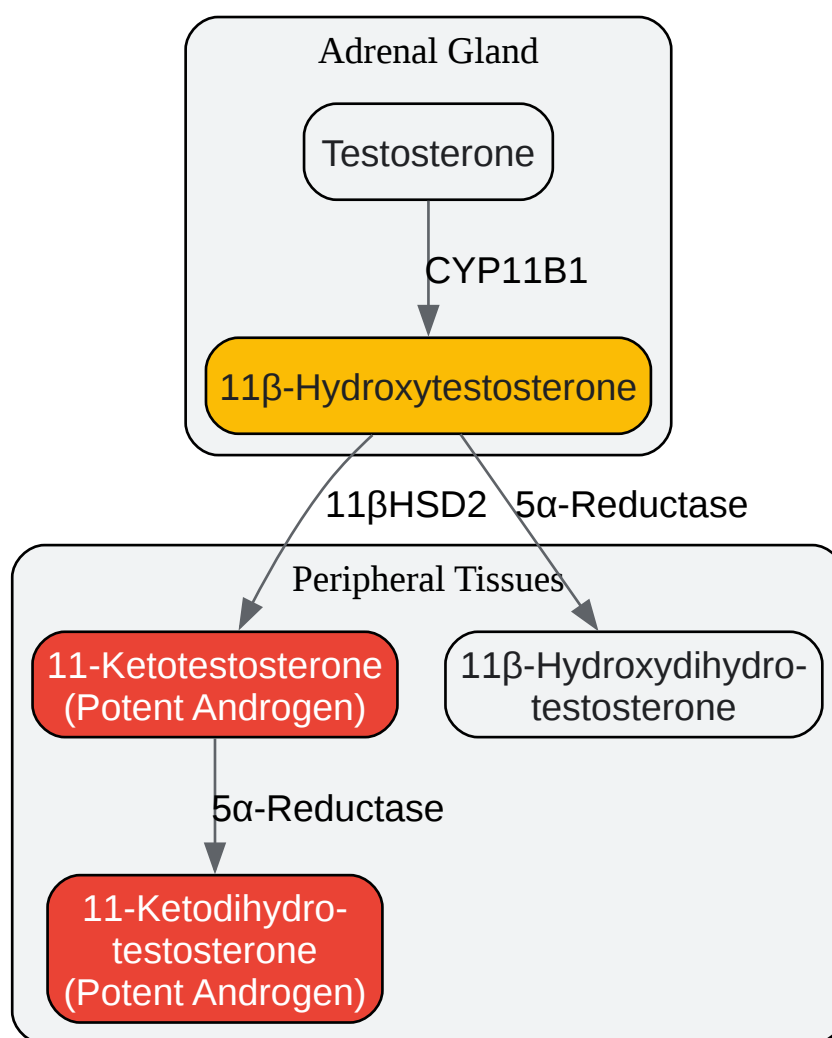
[Click to download full resolution via product page](#)

Caption: Adrenal biosynthesis of 11 β -Hydroxytestosterone.

2.2. Peripheral Metabolism to Potent Androgens

While 11OHT itself is a weak androgen, its clinical significance stems from its role as a precursor that is converted into highly potent androgens in peripheral tissues like the prostate and adipose tissue.^[2]^[3]

- **Conversion to 11-Ketotestosterone (11KT):** In peripheral tissues, 11 β -hydroxysteroid dehydrogenase type 2 (11 β HSD2) oxidizes the 11 β -hydroxyl group of 11OHT, converting it to 11-ketotestosterone (11KT).^[3]^[4] 11KT is a potent androgen with activity comparable to testosterone.^[2]
- **Conversion to 11 β -Hydroxydihydrotestosterone (11OHDHT):** The enzyme 5 α -reductase can convert 11OHT to 11 β -hydroxydihydrotestosterone.^[3]
- **Further Metabolism:** 11KT can be further 5 α -reduced to 11-ketodihydrotestosterone (11KDHT), an androgen with potency similar to DHT.^[9]



[Click to download full resolution via product page](#)

Caption: Peripheral metabolism of 11β-Hydroxytestosterone.

Biological Activity and Clinical Relevance

The biological impact of 11OHT is primarily mediated through its potent downstream metabolites. This pathway is now recognized as a significant contributor to the total androgen pool, especially in women and in specific disease states.[4]

3.1. Androgenic Potency

The 11β-hydroxyl group sterically hinders the binding of 11OHT to the androgen receptor (AR), resulting in significantly weaker androgenic activity compared to testosterone.[3] However, its

metabolic products, 11KT and 11KDHT, are potent AR agonists that can stimulate AR-regulated gene expression and promote cell growth in androgen-dependent tissues.[4][5]

3.2. Clinical Significance and Disease Association

Elevated levels of 11OHT and its metabolites are implicated in several endocrine disorders and are emerging as valuable clinical biomarkers.[6]

- **Polycystic Ovary Syndrome (PCOS):** Women with PCOS often exhibit elevated levels of 11-oxygenated androgens, with 11KT levels sometimes exceeding those of testosterone.[3][6] This highlights the adrenal contribution to hyperandrogenism in this condition, making 11OHT and its metabolites potential diagnostic and monitoring biomarkers.[3][6]
- **Castration-Resistant Prostate Cancer (CRPC):** In CRPC, where gonadal testosterone production is suppressed, the adrenal C11-oxy pathway can provide a persistent source of potent androgens (11KT, 11KDHT) that fuel tumor growth.[3][5][6] Monitoring these steroids may offer insights into treatment resistance and disease progression.[6]
- **Congenital Adrenal Hyperplasia (CAH):** In 21-hydroxylase deficiency, the most common form of CAH, precursor steroids are shunted towards androgen production. The 11-oxygenated androgens are the dominant androgens in this condition and are crucial biomarkers for monitoring disease control.[6]
- **Anti-Doping:** 11 β -hydroxytestosterone is a urinary metabolite of testosterone.[3] Its detection is used in anti-doping tests to identify the illicit use of exogenous testosterone or other anabolic steroids.[3]

Analytical Methodologies

The accurate quantification of 11 β -hydroxytestosterone and other 11-oxygenated androgens in biological matrices requires highly sensitive and specific analytical methods, as these compounds are often present at low concentrations.

4.1. Core Technology: LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for the analysis of 11OHT.[5][10] This technique offers superior specificity compared to immunoassays

by separating steroids chromatographically before mass-based detection and quantification, minimizing cross-reactivity with structurally similar steroids.

4.2. Experimental Protocol: Quantification of 11OHT in Serum via LC-MS/MS

This protocol provides a generalized workflow for the extraction and analysis of 11OHT from human serum.

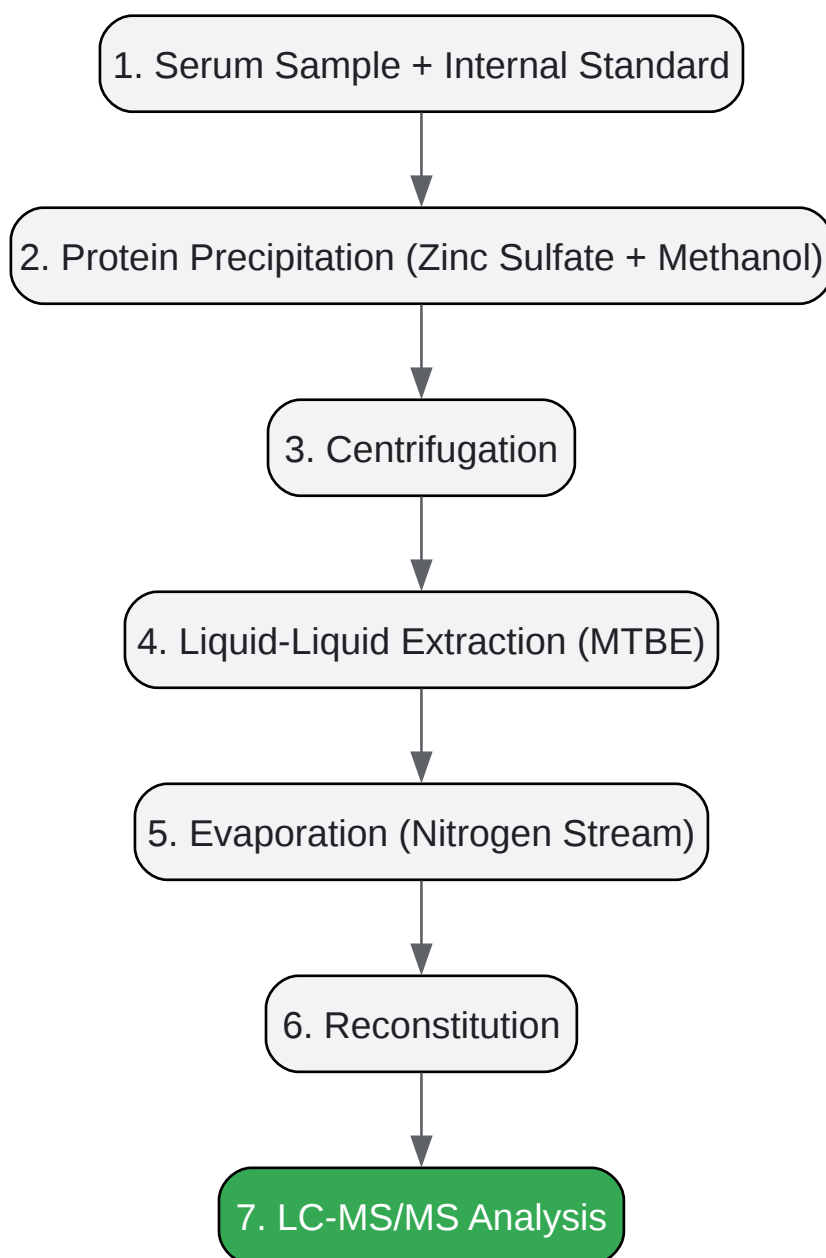
A. Materials and Reagents:

- Certified reference standards of 11 β -Hydroxytestosterone and a stable isotope-labeled internal standard (e.g., $^{13}\text{C}_3$ -11 β -Hydroxytestosterone).
- HPLC-grade methanol, acetonitrile, and water.
- Methyl tert-butyl ether (MTBE).
- Zinc sulfate and formic acid.
- Human serum samples, calibrators, and quality controls.

B. Workflow:

- Sample Preparation (Protein Precipitation & Liquid-Liquid Extraction):
 1. Pipette 200 μL of serum sample, calibrator, or QC into a 1.5 mL microcentrifuge tube.
 2. Add 25 μL of the internal standard working solution. Vortex briefly.
 3. Add 200 μL of 0.1 M zinc sulfate solution to precipitate proteins. Vortex for 10 seconds.
 4. Add 500 μL of methanol. Vortex vigorously for 30 seconds.
 5. Centrifuge at 14,000 x g for 10 minutes to pellet the precipitated protein.
 6. Transfer the supernatant to a clean glass tube.
 7. Add 1 mL of MTBE to the supernatant for liquid-liquid extraction. Vortex for 1 minute.

8. Centrifuge at 2,000 x g for 5 minutes to separate the aqueous and organic layers.
 9. Freeze the sample at -80°C for 10 minutes to freeze the lower aqueous layer.
 10. Decant the upper organic (MTBE) layer into a new tube.
 11. Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
 12. Reconstitute the dried extract in 100 µL of 50% methanol/water mobile phase. Vortex to mix.
- LC-MS/MS Analysis:
 1. Chromatography: Use a C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm) to separate the analyte from isomers. A typical mobile phase would be a gradient of water with 0.1% formic acid (A) and methanol with 0.1% formic acid (B).
 2. Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Use Multiple Reaction Monitoring (MRM) to detect specific precursor-to-product ion transitions for 11OHT and its internal standard.
 3. Quantification: Construct a calibration curve by plotting the peak area ratio (analyte/internal standard) against the concentration of the calibrators. Determine the concentration of 11OHT in unknown samples from this curve.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for 11β-Hydroxytestosterone.

Conclusion

11β-Hydroxytestosterone stands as a pivotal molecule in a newly appreciated arm of adrenal steroidogenesis. While its own androgenic effects are modest, its role as the direct precursor to potent androgens like 11-ketotestosterone firmly establishes its importance in both normal physiology and pathophysiology. The ability to accurately measure 11OHT and its downstream

metabolites via mass spectrometry is reshaping our understanding of androgen excess disorders. For researchers and drug development professionals, this pathway presents novel biomarkers for diagnosing and managing conditions like PCOS and CRPC and may offer new therapeutic targets for modulating androgenic activity. The continued exploration of the 11-oxygenated androgen axis promises to yield further critical insights into human endocrine health and disease.

References

- 11 β -Hydroxytestosterone. In: Wikipedia. Accessed January 16, 2026. [\[Link\]](#)
- **11beta-Hydroxytestosterone**. PubChem. National Institutes of Health. Accessed January 16, 2026. [\[Link\]](#)
- 11-Hydroxy-Androsterone. Rupa Health. Accessed January 16, 2026. [\[Link\]](#)
- 11 β -Hydroxyandrostenedione Returns to the Steroid Arena: Biosynthesis, Metabolism and Function. ResearchGate. Accessed January 16, 2026. [\[Link\]](#)
- 11 β -Hydroxyandrostenedione Returns to the Steroid Arena: Biosynthesis, Metabolism and Function. National Institutes of Health. Accessed January 16, 2026. [\[Link\]](#)
- A quantitative HPLC–MS method for the simultaneous determination of testosterone, 11-ketotestosterone and 11- β hydroxyandrostenedione in fish serum. ResearchGate. Accessed January 16, 2026. [\[Link\]](#)
- The Rise, Fall, and Resurrection of 11-Oxygenated Androgens in Human Physiology and Disease. National Institutes of Health. Accessed January 16, 2026. [\[Link\]](#)
- 11-Hydroxytestosterone. Labcorp. Accessed January 16, 2026. [\[Link\]](#)
- Profiling adrenal 11 β -hydroxyandrostenedione metabolites in prostate cancer cells, tissue and plasma: UPC2-MS/MS quantification of 11 β -hydroxytestosterone, 11keto-testosterone and 11keto-dihydrotestosterone. PubMed. Accessed January 16, 2026. [\[Link\]](#)
- The clinical and biochemical significance of 11-oxygenated androgens in human health and disease. Oxford Academic. Accessed January 16, 2026. [\[Link\]](#)

- Clinical Significance of 11-Oxygenated Androgens. National Institutes of Health. Accessed January 16, 2026. [[Link](#)]
- Steroid 11 β -hydroxylase. In: Wikipedia. Accessed January 16, 2026. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 11-Hydroxy-Androsterone | Rupa Health [rupahealth.com]
- 2. academic.oup.com [academic.oup.com]
- 3. 11 β -Hydroxytestosterone - Wikipedia [en.wikipedia.org]
- 4. The Rise, Fall, and Resurrection of 11-Oxygenated Androgens in Human Physiology and Disease - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. Profiling adrenal 11 β -hydroxyandrostenedione metabolites in prostate cancer cells, tissue and plasma: UPC2-MS/MS quantification of 11 β -hydroxytestosterone, 11keto-testosterone and 11keto-dihydrotestosterone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. labcorp.com [labcorp.com]
- 7. 11beta-Hydroxytestosterone | C₁₉H₂₈O₃ | CID 114920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Steroid 11 β -hydroxylase - Wikipedia [en.wikipedia.org]
- 9. Clinical Significance of 11-Oxygenated Androgens - PMC [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 11 β -Hydroxytestosterone: Structure, Properties, and Clinical Significance]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222036/docs#an-in-depth-technical-guide-to-11-hydroxytestosterone-structure-properties-and-clinical-significance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)